

2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid

molecular weight and formula

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Compound of Interest

Compound Name: 2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid

Cat. No.: B138633

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An In-depth Technical Guide on **2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid**

This guide provides detailed information on the molecular properties of **2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Molecular Formula and Weight

The chemical properties of **2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid** are fundamental for its application in research and development. The molecular formula and weight are key identifiers for this compound.

Property	Value
Molecular Formula	C ₁₆ H ₁₆ O ₄ [1] [2] [3]
Molecular Weight	272.3 g/mol [3]
Exact Molecular Weight	272.2958 g/mol [1] [2]
CAS Number	5487-32-2 [1] [2] [3]

Chemical Structure

The structural arrangement of atoms within the molecule is crucial for understanding its chemical behavior and interactions. The following diagram illustrates the chemical structure of **2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid**.

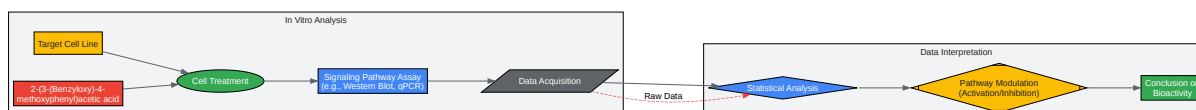
Chemical structure of **2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid** can be found in various chemical synthesis databases and scientific literature. The synthesis generally involves the reaction of precursor molecules under specific conditions of temperature, pressure, and catalysis. Characterization and purity assessment are typically performed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC). For specific, validated protocols, researchers are advised to consult peer-reviewed chemical synthesis journals and reputable chemical supplier documentation.

Signaling Pathways and Logical Relationships

The biological activity of **2-(3-(Benzyloxy)-4-methoxyphenyl)acetic acid** and its analogs is a subject of ongoing research. To illustrate a hypothetical workflow for investigating its impact on a generic signaling pathway, the following diagram is provided.



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A generalized workflow for assessing the bioactivity of a chemical compound.

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References

- 1. arctomsci.com [arctomsci.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Page loading... [wap.guidechem.com]
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